

Technical Guide: Safety and Handling of (5-Fluoro-2-nitrophenyl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (5-Fluoro-2-nitrophenyl)methanol

Cat. No.: B1340142

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **(5-Fluoro-2-nitrophenyl)methanol** and its isomers. Due to the limited availability of specific safety data for **(5-Fluoro-2-nitrophenyl)methanol** (CAS No. 142303-49-1), this guide incorporates data from structurally similar isomers, including (2-Fluoro-5-nitrophenyl)methanol (CAS No. 63878-73-9) and (4-Fluoro-2-nitrophenyl)methanol (CAS No. 1043416-40-5), to provide a thorough understanding of the potential hazards.

Chemical Identification and Physical Properties

While specific quantitative data for **(5-Fluoro-2-nitrophenyl)methanol** is limited, the general properties are expected to be similar to its isomers.


Property	Data for Isomers of (5-Fluoro-2-nitrophenyl)methanol
Molecular Formula	C ₇ H ₆ FN ₂ O ₃ [1][2][3]
Molecular Weight	171.13 g/mol [1][2][3]
Appearance	Yellow to brown solid
Purity	Typically ≥96%[2][3]
Storage	Store at room temperature, in an inert atmosphere (e.g., under Argon)[2]

Hazard Identification and Classification

(5-Fluoro-2-nitrophenyl)methanol and its isomers are classified as hazardous substances. The following GHS classification is based on data for the (2-Fluoro-5-nitrophenyl)methanol isomer.[1]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1]

GHS Pictogram:

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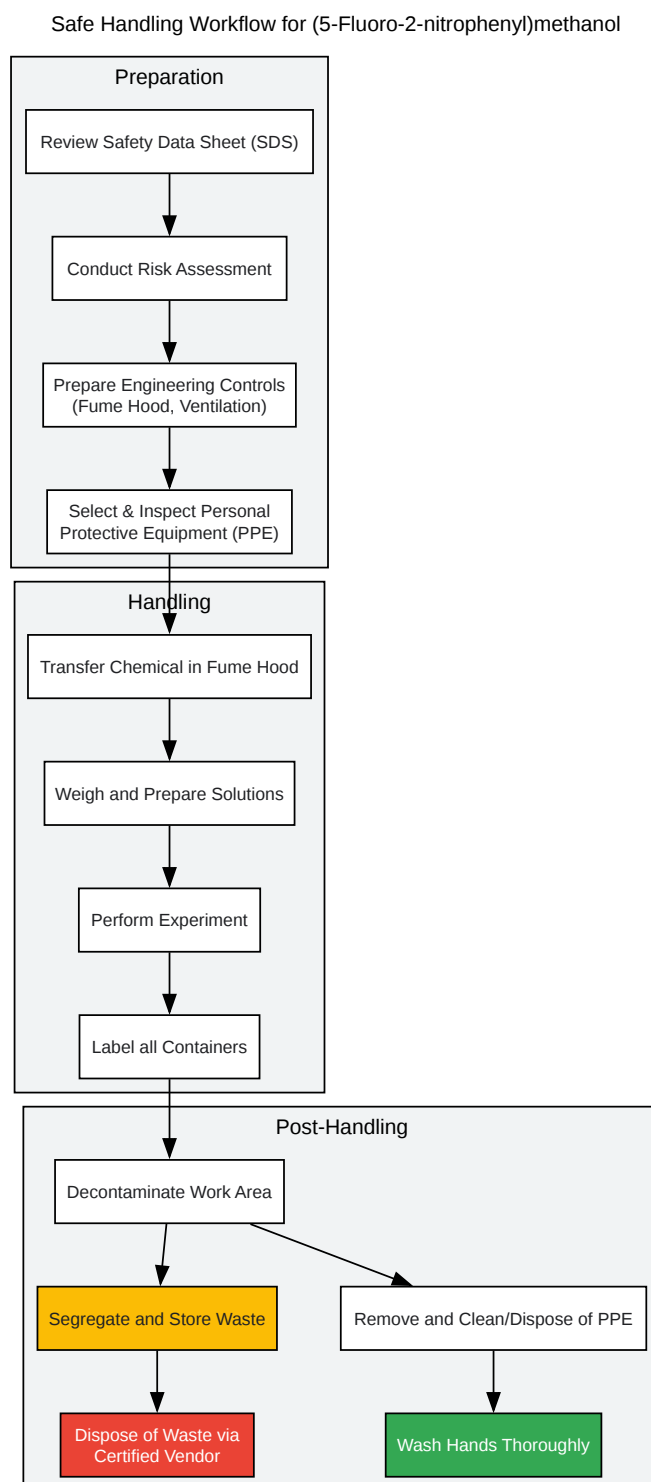
Signal Word: Warning

Precautionary Statements:[1]

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER or doctor/physician if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling Workflow

The following workflow outlines the necessary steps for safely handling **(5-Fluoro-2-nitrophenyl)methanol** and its isomers in a laboratory setting.



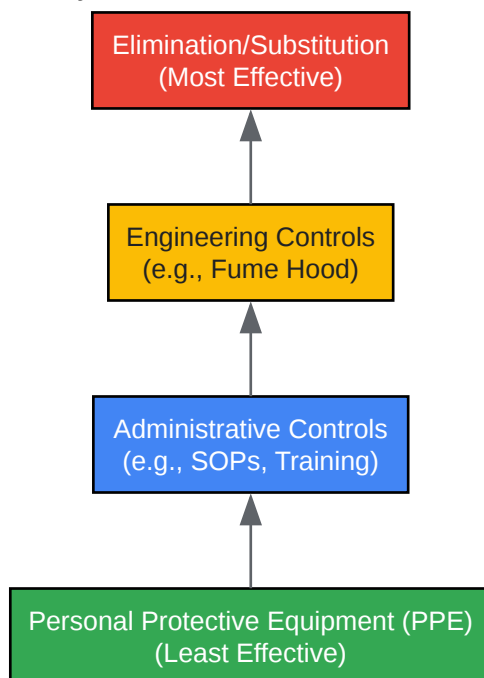
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Safe Handling Workflow Diagram

Hierarchy of Safety Controls

To minimize exposure to **(5-Fluoro-2-nitrophenyl)methanol**, a hierarchical approach to safety controls should be implemented.

Hierarchy of Controls for Chemical Safety

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Hierarchy of Safety Controls

Personal Protective Equipment (PPE)

Given the hazardous nature of this chemical, the following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles are required. A face shield should be worn in situations with a high risk of splashing.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are essential. Gloves should be inspected for integrity before each use and changed frequently.
- **Skin and Body Protection:** A laboratory coat is required. For larger quantities or in the event of a spill, chemical-resistant coveralls may be necessary.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If a fume hood is not available or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge is required.

Storage and Incompatibility

- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials. The container should be tightly sealed and stored in an inert atmosphere (e.g., under argon) to prevent degradation.^[2]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.

Emergency Procedures

- **Spills:**
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water.
- **Fire:**
 - Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.

- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
- First Aid:
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
 - Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
 - Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Disposal Considerations

All waste containing **(5-Fluoro-2-nitrophenyl)methanol** must be treated as hazardous waste. Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to arrange for pickup and disposal.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most up-to-date Safety Data Sheet (SDS) for the specific chemical being used.

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References

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